

GHS Hazard Classification of 2-Chloro-3-nitrobenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Chloro-3-nitrobenzoic acid

Cat. No.: B108654

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This technical guide provides a comprehensive overview of the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) hazard classification for **2-Chloro-3-nitrobenzoic acid**. It is intended for researchers, scientists, and professionals in drug development who handle this chemical. This document outlines the known hazards, precautionary measures, and available data.

Chemical Identification

2-Chloro-3-nitrobenzoic acid is a chemical compound with the following identifiers:

Identifier	Value
IUPAC Name	2-chloro-3-nitrobenzoic acid[1]
CAS Number	3970-35-2[1][2]
Molecular Formula	C ₇ H ₄ ClNO ₄ [1][3]
Molecular Weight	201.56 g/mol [3][4]
SMILES	C1=CC(=C(C(=C1)--INVALID-LINK-- [O-])Cl)C(=O)O[1]
InChI Key	JRQDVRIQJJPHEQ-UHFFFAOYSA-N[1]

GHS Hazard Classification

According to aggregated data from multiple suppliers and databases, **2-Chloro-3-nitrobenzoic acid** is classified as hazardous under the GHS.[1][2] The signal word associated with this chemical is Warning.[1][2][5]

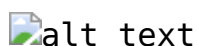
The GHS hazard classifications are summarized in the table below:

Hazard Class	Hazard Category
Skin Corrosion/Irritation	Category 2[1][2]
Serious Eye Damage/Eye Irritation	Category 2 / 2A[1][2][6]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)[1][2]
Skin Sensitization	Category 1[6]

GHS Label Elements

The GHS label elements for **2-Chloro-3-nitrobenzoic acid** are derived from its hazard classifications.

- Pictogram:



(GHS07: Exclamation Mark)

- Signal Word:Warning[1][2][5]
- Hazard Statements:

Code	Statement
H315	Causes skin irritation.[1][5][7]
H319	Causes serious eye irritation.[1][5][6]
H335	May cause respiratory irritation.[1][5][7]
H317	May cause an allergic skin reaction.[6]

- Precautionary Statements:

A comprehensive set of precautionary statements is recommended for handling **2-Chloro-3-nitrobenzoic acid**. These are divided into four categories: Prevention, Response, Storage, and Disposal.

Category	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [1] [5] [6] [7]
P264	Wash face, hands and any exposed skin thoroughly after handling. [1] [2] [6]	
P271	Use only outdoors or in a well-ventilated area. [1] [2] [7]	
P272	Contaminated work clothing must not be allowed out of the workplace. [6]	
P280	Wear protective gloves/protective clothing/eye protection/face protection. [1] [2] [6] [7]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water. [1] [2] [6] [7]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [1] [2] [5] [7]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [1] [2] [5] [6] [7]	
P319	Get medical help if you feel unwell. [1] [5]	
P321	Specific treatment (see supplemental first aid instruction on this label). [1] [5]	

P332 + P317	If skin irritation occurs: Get medical help.[1][5]	
P337 + P317	If eye irritation persists: Get medical help.[1]	
P362 + P364	Take off contaminated clothing and wash it before reuse.[1][2][5]	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[1][2][5][7]
P405	Store locked up.[1][2][5][7]	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[1][2][6][7]

Physicochemical and Toxicological Data

Detailed quantitative toxicological data for **2-Chloro-3-nitrobenzoic acid** are not extensively available in the public domain. The following table summarizes the available information.

Property	Value	Source
Physical State	Solid, White to Orange to Green powder to crystal	[8]
Melting Point	183-187 °C	
Acute Toxicity	No information available	[2]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as probable, possible or confirmed human carcinogen by IARC, NTP, or OSHA.	[7]
Sensitization	No information available, though classified as a potential skin sensitizer.	[2]

Experimental Protocols for GHS Classification

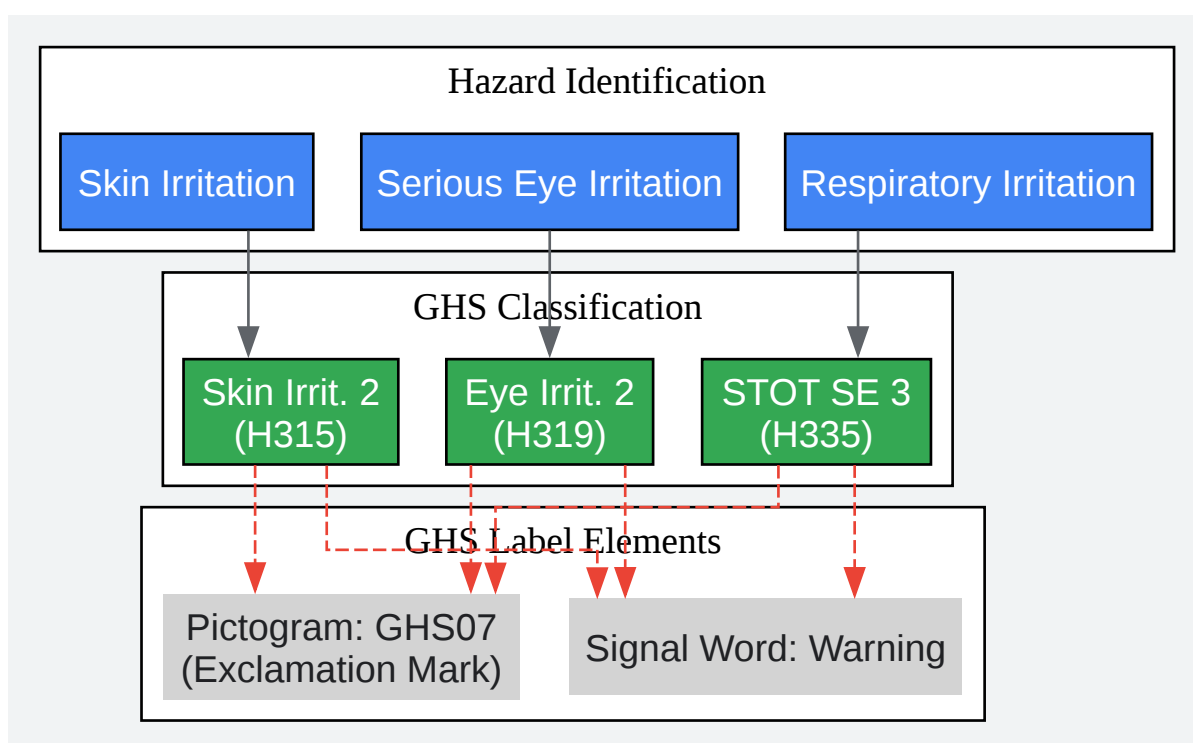
The specific experimental studies used to classify **2-Chloro-3-nitrobenzoic acid** are not detailed in the available safety data sheets. However, GHS classifications are typically based on standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

- Skin Irritation (Category 2): This classification is generally determined through in vivo studies using animal models (e.g., OECD Test Guideline 404) or through in vitro/ex vivo methods (e.g., OECD Test Guidelines 431, 439) that assess the potential of a substance to cause reversible inflammatory changes to the skin.
- Eye Irritation (Category 2): This is typically evaluated using in vivo animal tests (e.g., OECD Test Guideline 405) or a variety of in vitro methods (e.g., Bovine Corneal Opacity and Permeability test, OECD TG 437) that measure the potential for a substance to cause reversible changes in the eye.

- Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory Irritation): This classification is often based on evidence from human exposure, animal studies (e.g., OECD Test Guideline 403), or other scientifically valid methods that indicate transient, narcotic effects or respiratory tract irritation.

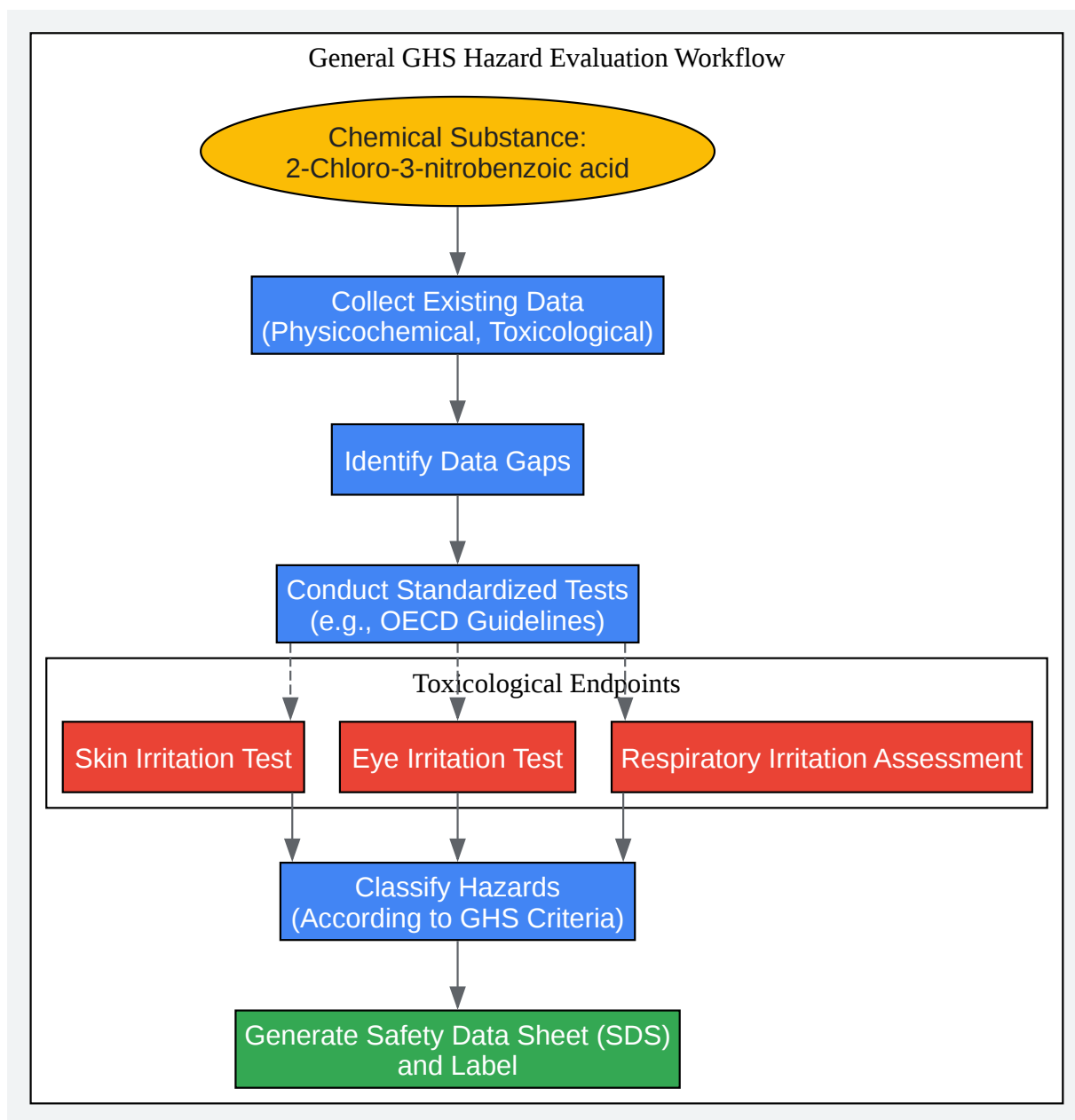
Visualizations

The following diagrams illustrate the GHS classification process and the logical relationships for **2-Chloro-3-nitrobenzoic acid**.



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Caption: GHS hazard classification workflow for **2-Chloro-3-nitrobenzoic acid**.



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Caption: A generalized workflow for the experimental determination of GHS hazards.

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